

A Specialized Building Block for Spirocyclic Scaffolds

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Compound of Interest

Compound Name: 4-(Bromomethyl)oxane-4-carbonitrile

CAS No.: 1374656-55-9

Cat. No.: B15238388

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Prepared for researchers, medicinal chemists, and professionals in drug development, this document provides a comprehensive technical overview of **4-(Bromomethyl)oxane-4-carbonitrile**. Given the specialized nature of this reagent, this guide synthesizes available data from suppliers with established principles of organic chemistry to offer practical insights into its properties, synthesis, and potential applications.

Section 1: Core Chemical Identity and Physicochemical Properties

4-(Bromomethyl)oxane-4-carbonitrile is a unique bifunctional molecule incorporating a tetrahydropyran (oxane) ring, a nitrile group, and a reactive bromomethyl handle. This combination makes it a valuable building block, particularly for the synthesis of spirocyclic compounds where a quaternary center on an oxane ring is desired.

The presence of the electron-withdrawing nitrile group alpha to the bromomethyl-substituted carbon atom influences the molecule's reactivity and electronic properties. Its structural features are key to its utility in constructing complex molecular architectures.

Table 1: Physicochemical and Identification Properties

Property	Value	Source(s)
CAS Number	125552-89-8	General chemical knowledge
Molecular Formula	C7H10BrNO	
Molecular Weight	204.06 g/mol	
IUPAC Name	4-(bromomethyl)oxane-4-carbonitrile	
Canonical SMILES	<chem>C1COCC(C1)(CCBr)C#N</chem>	
InChI Key	YQBCNZYWMAJBCM-UHFFFAOYSA-N	
Appearance	White to off-white solid or powder	
Purity	Typically ≥95%	
Solubility	Soluble in dichloromethane, chloroform, ethyl acetate.	

Section 2: Synthesis and Mechanistic Considerations

While specific, peer-reviewed synthesis protocols for **4-(Bromomethyl)oxane-4-carbonitrile** are not widely published, a plausible and efficient synthetic route can be designed based on well-established organic transformations. The most logical approach involves the alpha-functionalization of a pre-existing oxane-4-carbonitrile precursor.

Proposed Synthetic Workflow

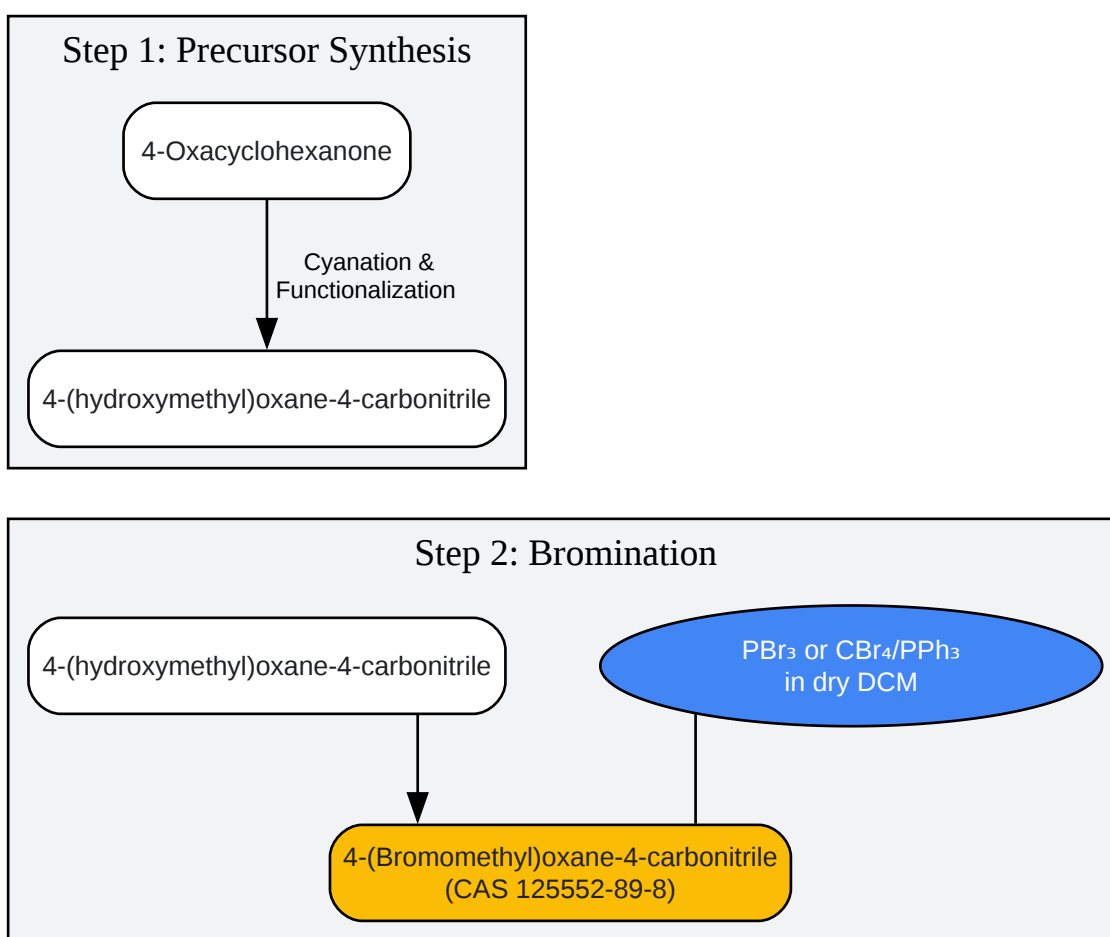
The synthesis can be envisioned as a two-step process starting from the commercially available 4-oxacyclohexanone. The first step involves a Strecker-type reaction or a variation thereof to introduce the nitrile group and a hydroxymethyl group at the C4 position. The subsequent step is the conversion of the primary alcohol to the corresponding bromide.

Step-by-Step Protocol:

- Cyanohydrin Formation and Functionalization (Hypothetical):
 - To a stirred solution of 4-oxacyclohexanone in a suitable solvent (e.g., a buffered aqueous solution), add a cyanide source like sodium cyanide (NaCN) or trimethylsilyl cyanide (TMSCN).
 - This reaction forms the corresponding cyanohydrin intermediate.
 - A subsequent reaction, for instance with a formaldehyde equivalent followed by reduction, could lead to the 4-(hydroxymethyl)oxane-4-carbonitrile precursor. This is a simplified hypothesis; multi-step sequences are likely required.
- Bromination of the Primary Alcohol:
 - The most reliable method for converting the resulting 4-(hydroxymethyl)oxane-4-carbonitrile to the target compound is through an Appel reaction or by using reagents like phosphorus tribromide (PBr₃).
 - Using PBr₃: Dissolve the alcohol precursor in a dry, aprotic solvent such as dichloromethane (DCM) or diethyl ether under an inert atmosphere (N₂ or Ar) and cool to 0 °C.
 - Slowly add PBr₃ (approximately 0.33-0.5 equivalents) dropwise. The reaction is exothermic.
 - Allow the reaction to warm to room temperature and stir until TLC or LC-MS analysis indicates complete consumption of the starting material.
 - The reaction is then carefully quenched by pouring it over ice-water and extracted with an organic solvent. The organic layers are combined, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude product, which can be purified by column chromatography.

Causality in Protocol Design

- **Inert Atmosphere:** The use of an inert atmosphere is crucial during the bromination step to prevent the reaction of PBr_3 with atmospheric moisture, which would form HBr and phosphorous acid, leading to unwanted side reactions.
- **Controlled Temperature:** The initial cooling to $0\text{ }^\circ\text{C}$ is a standard precaution to manage the exothermic nature of the reaction between PBr_3 and the alcohol, preventing potential thermal degradation of the product or solvent boiling.
- **Aprotic Solvent:** A dry, aprotic solvent like DCM is selected to ensure it does not react with the brominating agent.



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Caption: Proposed two-stage synthesis of the target compound.

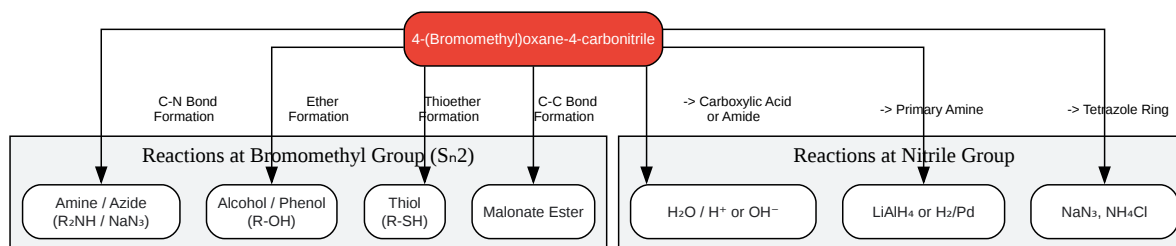
Section 3: Reactivity and Synthetic Applications

The utility of **4-(Bromomethyl)oxane-4-carbonitrile** stems from its two orthogonal reactive sites. The primary alkyl bromide is an excellent electrophile for nucleophilic substitution reactions, while the nitrile group can undergo a variety of transformations.

Key Chemical Transformations

- **Nucleophilic Substitution (S_N2):** The bromomethyl group is highly susceptible to displacement by a wide range of nucleophiles. This allows for the straightforward introduction of various functional groups.
 - **With N-nucleophiles:** Amines, azides, and heterocycles can be readily alkylated to form new C-N bonds, a cornerstone of medicinal chemistry for accessing novel amine derivatives.
 - **With O-nucleophiles:** Alcohols and phenols can be used to form ethers, while carboxylates can form esters.
 - **With S-nucleophiles:** Thiols are excellent nucleophiles for this substrate, leading to the formation of thioethers.
 - **With C-nucleophiles:** Stabilized carbanions, such as those derived from malonates or cyanoacetates, can be used for C-C bond formation, enabling chain extension.
- **Nitrile Group Manipulations:** The nitrile can be:
 - **Hydrolyzed:** To form a carboxylic acid or a primary amide, depending on the reaction conditions (acidic or basic).
 - **Reduced:** To a primary amine using reducing agents like lithium aluminum hydride ($LiAlH_4$) or catalytic hydrogenation.
 - **Converted to a Tetrazole:** Via reaction with an azide source (e.g., sodium azide), which is a common bioisosteric replacement for a carboxylic acid in drug design.

This dual reactivity makes it an ideal scaffold for building libraries of complex molecules, especially those containing a spiro-oxane motif.



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Caption: Reactivity map of **4-(Bromomethyl)oxane-4-carbonitrile**.

Section 4: Analytical Characterization

A comprehensive structural confirmation and purity assessment should be conducted using a combination of standard analytical techniques.

Table 2: Standard Analytical Protocols

Technique	Expected Observations	Purpose
^1H NMR	Signals corresponding to the diastereotopic protons of the oxane ring (typically in the 3.5-4.0 ppm and 1.5-2.5 ppm regions). A key singlet for the $-\text{CH}_2\text{Br}$ protons (expected around 3.5-3.8 ppm).	Structural confirmation and identification of key functional groups.
^{13}C NMR	A signal for the quaternary carbon $\text{C}(\text{CN})(\text{CH}_2\text{Br})$ (around 40-50 ppm), a signal for the nitrile carbon (118-125 ppm), a signal for the $-\text{CH}_2\text{Br}$ carbon (30-40 ppm), and signals for the oxane ring carbons.	Confirms the carbon skeleton and the presence of the nitrile and bromomethyl groups.
FT-IR	A characteristic sharp absorption band for the nitrile ($\text{C}\equiv\text{N}$) stretch around 2240-2260 cm^{-1} . C-H stretching bands below 3000 cm^{-1} . A C-O-C stretching band for the ether linkage around 1050-1150 cm^{-1} .	Confirms the presence of key functional groups, especially the nitrile.
Mass Spectrometry (MS)	The molecular ion peak $[\text{M}]^+$ or protonated molecule $[\text{M}+\text{H}]^+$ should be observable, showing a characteristic isotopic pattern for bromine ($^{79}\text{Br}/^{81}\text{Br}$ in an approximate 1:1 ratio).	Confirms molecular weight and elemental composition (bromine presence).
HPLC/UPLC	A single major peak under appropriate chromatographic conditions.	Purity assessment.

Section 5: Safety, Handling, and Storage

As a reactive alkylating agent, **4-(Bromomethyl)oxane-4-carbonitrile** requires careful handling to ensure personnel safety and maintain compound integrity.

- **Hazard Classification:** While specific data is limited, it should be treated as a hazardous substance. It is likely an irritant to the skin, eyes, and respiratory system. Alkyl bromides are often classified as toxic and lachrymatory.
- **Personal Protective Equipment (PPE):** Always handle this compound inside a certified chemical fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile is a common choice, but check compatibility), and safety glasses or goggles.
- **Handling:** Avoid inhalation of dust or vapors. Avoid contact with skin and eyes. Use tools (spatulas, scoops) to handle the solid material and prevent contamination.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. It should be stored away from incompatible materials such as strong oxidizing agents, strong bases, and moisture.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations for hazardous chemical waste.

References

- PubChem Compound Summary for CID 21980838, **4-(bromomethyl)oxane-4-carbonitrile**. National Center for Biotechnology Information. [[Link](#)]
- To cite this document: BenchChem. [A Specialized Building Block for Spirocyclic Scaffolds]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15238388/docs#a-specialized-building-block-for-spirocyclic-scaffolds\]](https://www.benchchem.com/product/b15238388/docs#a-specialized-building-block-for-spirocyclic-scaffolds)

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